

Disperse Yellow 54: A Toxicological Guide for Research Applications

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Compound of Interest

Compound Name: Disperse yellow 54

Cat. No.: B076046

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Yellow 54 (CAS No. 12223-85-7), also known as C.I. 47020, is a quinoline-based dye used in the textile industry for coloring synthetic fibers such as polyester.^[1] While widely used, a comprehensive toxicological profile for this compound is not readily available in public literature. This technical guide synthesizes the existing toxicological data on **Disperse Yellow 54** to inform researchers and professionals in drug development and other scientific fields of its potential hazards. The available data is limited, with significant gaps in key toxicological endpoints.

Quantitative Toxicological Data

The primary quantitative toxicological data available for **Disperse Yellow 54** pertains to acute toxicity. For many other standard toxicological assessments, data is currently unavailable.

Toxicological Endpoint	Test Species	Route of Administration	Value	Reference
Acute Toxicity				
LD50	Rat	Oral	> 5000 mg/kg	[No specific study cited in sources]
LD50	Rat	Dermal	> 2000 mg/kg	[No specific study cited in sources]
Skin Sensitization				
Data not available				
Mutagenicity				
Data not available	[2][3]			
Carcinogenicity				
Data not available	[2][3]			
Reproductive Toxicity				
Data not available	[2][3]			
Ecotoxicity				
Toxicity to fish	Data not available	[3]		
Toxicity to daphnia	Data not available	[3]		

Toxicity to algae	Data not available	[3]
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Key Toxicological Profile

Skin Sensitization and Allergenic Potential

A recurring theme in the available literature is the classification of **Disperse Yellow 54** as a skin sensitizer and a potential allergen.[4] Disperse dyes, as a class, are recognized as significant contact allergens, and **Disperse Yellow 54** has been implicated in cases of allergic contact dermatitis.[2][5] However, specific quantitative data from studies such as the murine Local Lymph Node Assay (LLNA) to determine its sensitizing potency (e.g., EC3 value) are not publicly available for this specific dye.[5] Clinical studies and reviews on textile-related dermatitis often list disperse dyes as a common cause of contact allergy.[6]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **Disperse Yellow 54** are not provided in the readily available literature. However, standardized methodologies are employed for the endpoints listed.

Acute Oral Toxicity (General Protocol - e.g., OECD TG 420)

A typical acute oral toxicity study involves the administration of a single dose of the substance to fasted animals (commonly rats). The animals are then observed for a defined period (e.g., 14 days) for signs of toxicity and mortality. The LD50, the dose estimated to cause mortality in 50% of the test animals, is then calculated.

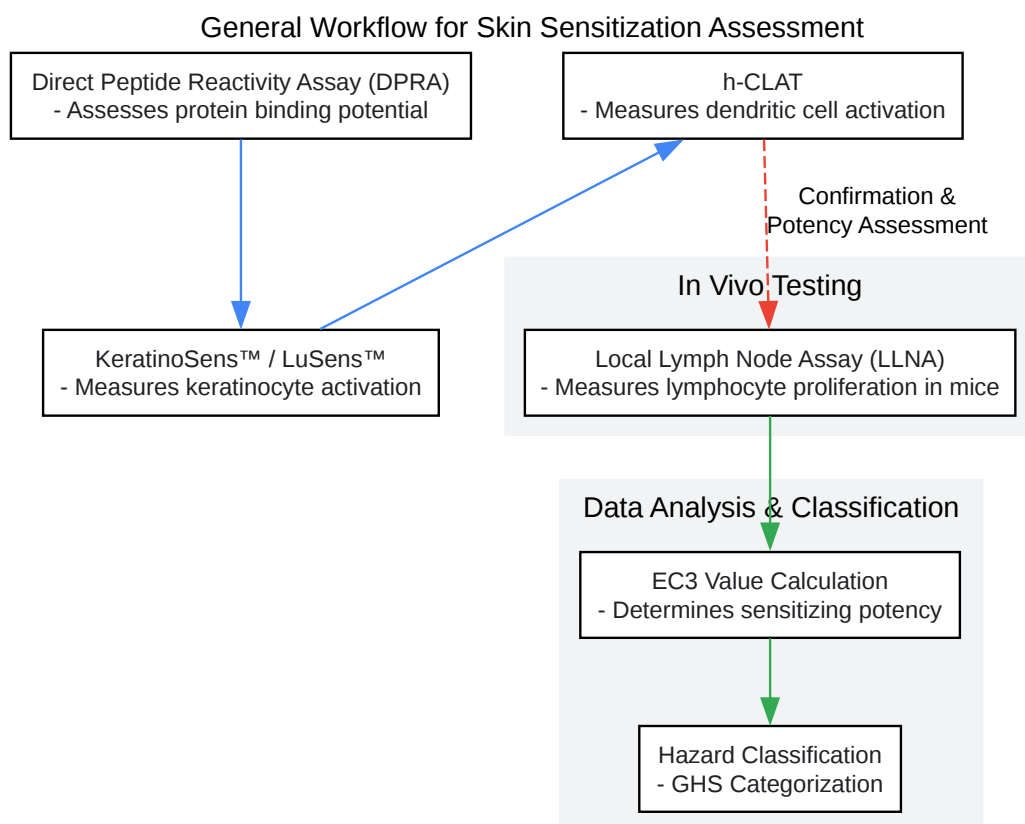
Skin Sensitization - Murine Local Lymph Node Assay (LLNA) (General Protocol - e.g., OECD TG 429)

The LLNA is a standard in vivo method to identify potential skin sensitizers and determine their potency.[5] The principle of the assay is to measure the proliferation of lymphocytes in the auricular lymph nodes that drain the site of application of the test substance on the mouse ear. [5] A substance is classified as a sensitizer if it induces a three-fold or greater increase in lymphocyte proliferation compared to a vehicle-treated control group.[5] The result is often

expressed as the EC3 value, which is the estimated concentration required to produce a three-fold increase in lymphocyte proliferation.[5]

Signaling Pathways and Experimental Workflows

There is no information available in the searched literature regarding the specific signaling pathways affected by **Disperse Yellow 54**. Due to the lack of detailed experimental workflows for this specific compound, a generalized workflow for assessing skin sensitization potential using in vitro and in vivo methods is presented below.



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Caption: A generalized workflow for assessing the skin sensitization potential of a chemical.

Conclusion

The available toxicological data for **Disperse Yellow 54** is sparse. While it is identified as a skin sensitizer and potential allergen, crucial quantitative data to fully characterize its toxicological profile, including mutagenicity, carcinogenicity, and reproductive toxicity, are absent from the public domain. Researchers and professionals should handle this compound with caution, employing appropriate personal protective equipment, especially to avoid skin contact. Further comprehensive toxicological studies are warranted to fill the existing data gaps and provide a more complete understanding of the potential risks associated with **Disperse Yellow 54**.

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